

Unveiling the Biological intricacies of 3-Chlorogentisyl Alcohol: A Technical Guide

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Compound of Interest

Compound Name: 3-Chlorogentisyl alcohol

Cat. No.: B15617401

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For Researchers, Scientists, and Drug Development Professionals

Core Summary

3-Chlorogentisyl alcohol, a halogenated derivative of gentisyl alcohol, is a microbial metabolite that has garnered significant interest within the scientific community for its diverse and potent biological activities. This technical guide provides a comprehensive overview of the current understanding of **3-Chlorogentisyl alcohol**'s biological role, with a focus on its potential applications in drug development. This document summarizes key quantitative data, details relevant experimental methodologies, and visualizes associated cellular pathways and workflows to facilitate further research and development efforts.

Quantitative Biological Activity

The biological activities of **3-Chlorogentisyl alcohol** have been quantified across various assays, demonstrating its potential as a multifaceted therapeutic agent. The following table summarizes the key quantitative data available.

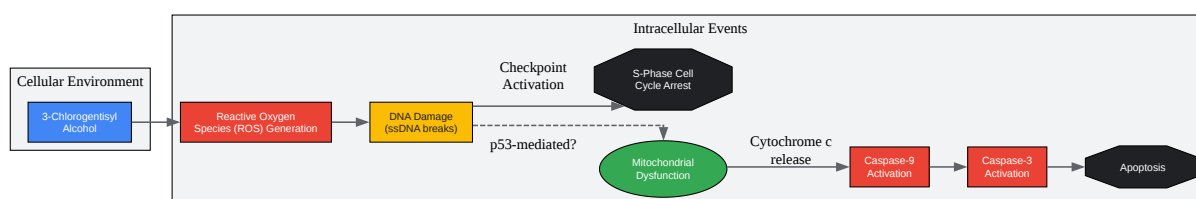
Biological Activity	Assay System	Target/Cell Line	Quantitative Measurement	Citation
Antioxidant Activity	DPPH Radical Scavenging	Cell-free	IC50 = 1 μ M	[1]
Cytotoxicity	MTT Assay	HL-60 (Human promyelocytic leukemia)	IC50 in the range of 5-65 μ M (for gentisyl alcohol derivatives)	[2]
MTT Assay	MOLT-4 (Human T-cell leukemia)	IC50 in the range of 5-65 μ M (for gentisyl alcohol derivatives)	[2]	
MTT Assay	BEL-7402 (Human hepatoma)	IC50 in the range of 5-65 μ M (for gentisyl alcohol derivatives)	[2]	
MTT Assay	A-549 (Human lung carcinoma)	IC50 in the range of 5-65 μ M (for gentisyl alcohol derivatives)	[2]	
Antimicrobial Activity	Broth Microdilution	Methicillin-resistant S. aureus (MRSA)	MIC = 50 μ g/mL	[1]
Enzyme Inhibition	E. coli β -glucuronidase Inhibition Assay	E. coli β -glucuronidase	IC50 = 0.74 μ M, K_i = 0.58 μ M	[3]
Cellular Effects	Apoptosis Induction	HeLa (Human cervical cancer)	Induces apoptosis at 50 μ M	[1]
Cell Cycle Arrest	HeLa (Human cervical cancer)	Arrests cell cycle at S phase at 50 μ M	[1]	

DNA Damage	HeLa (Human cervical cancer)	Induces single-strand DNA breaks at 35 μ M	[1]
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Conceptual Signaling Pathway and Mechanism of Action

While the precise signaling cascade initiated by **3-Chlorogentisyl alcohol** is still under active investigation, current evidence, combined with data from structurally related compounds like gentisyl alcohol and hydroquinone, points towards the induction of apoptosis and cell cycle arrest through the intrinsic mitochondrial pathway.

Based on available data, a plausible mechanism involves the generation of reactive oxygen species (ROS), leading to DNA damage. This genotoxic stress can trigger the activation of the intrinsic apoptotic pathway, characterized by mitochondrial dysfunction, release of cytochrome c, and subsequent activation of caspase-9 and the executioner caspase-3. Concurrently, DNA damage can activate cell cycle checkpoints, leading to an arrest in the S phase, preventing the replication of damaged DNA. The MAPK and PI3K/AKT signaling pathways, known to be modulated by gentisyl alcohol, are also likely to play a role in mediating these effects.[4][5][6][7][8][9]



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Conceptual signaling pathway for **3-Chlorogentisyl alcohol**-induced apoptosis.

Experimental Protocols

Detailed methodologies are crucial for the replication and extension of research findings. Below are protocols for key experiments cited in the study of **3-Chlorogentisyl alcohol**.

DPPH (2,2-diphenyl-1-picrylhydrazyl) Radical Scavenging Assay

This assay is a standard procedure to determine the antioxidant activity of a compound.

- Reagents and Materials:
 - **3-Chlorogentisyl alcohol**
 - DPPH (2,2-diphenyl-1-picrylhydrazyl) solution (typically 0.1 mM in methanol)
 - Methanol
 - 96-well microplate
 - Microplate reader
- Procedure:
 - Prepare a stock solution of **3-Chlorogentisyl alcohol** in methanol.
 - Create a series of dilutions of the compound in methanol.
 - In a 96-well plate, add a specific volume of each dilution to triplicate wells.
 - Add an equal volume of DPPH solution to each well.
 - As a control, add methanol instead of the compound to the DPPH solution.
 - Incubate the plate in the dark at room temperature for 30 minutes.

- Measure the absorbance of each well at a wavelength of 517 nm using a microplate reader.
- The percentage of radical scavenging activity is calculated using the formula: % Inhibition = $[(\text{Abs_control} - \text{Abs_sample}) / \text{Abs_control}] * 100$
- The IC50 value (the concentration of the compound that scavenges 50% of the DPPH radicals) is determined by plotting the percentage of inhibition against the compound concentration.

Cytotoxicity Assay (MTT Assay)

The MTT assay is a colorimetric assay for assessing cell metabolic activity, which is an indicator of cell viability, proliferation, and cytotoxicity.

- Reagents and Materials:
 - Target cancer cell line (e.g., HL-60)
 - Complete cell culture medium (e.g., RPMI-1640 with 10% FBS)
 - **3-Chlorogentisyl alcohol**
 - MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution (5 mg/mL in PBS)
 - Dimethyl sulfoxide (DMSO)
 - 96-well cell culture plate
 - CO₂ incubator
 - Microplate reader
- Procedure:
 - Seed the cells in a 96-well plate at a predetermined density and allow them to adhere overnight in a CO₂ incubator.

- Prepare various concentrations of **3-Chlorogentisyl alcohol** in the complete culture medium.
- Remove the old medium from the wells and add the medium containing different concentrations of the compound. Include a vehicle control (medium with the same amount of solvent used to dissolve the compound, e.g., DMSO).
- Incubate the plate for the desired time period (e.g., 24, 48, or 72 hours).
- After incubation, add MTT solution to each well and incubate for another 4 hours.
- Remove the medium and add DMSO to each well to dissolve the formazan crystals.
- Measure the absorbance at 570 nm using a microplate reader.
- Cell viability is calculated as a percentage of the vehicle control. The IC₅₀ value is determined from the dose-response curve.

Minimum Inhibitory Concentration (MIC) Determination for MRSA

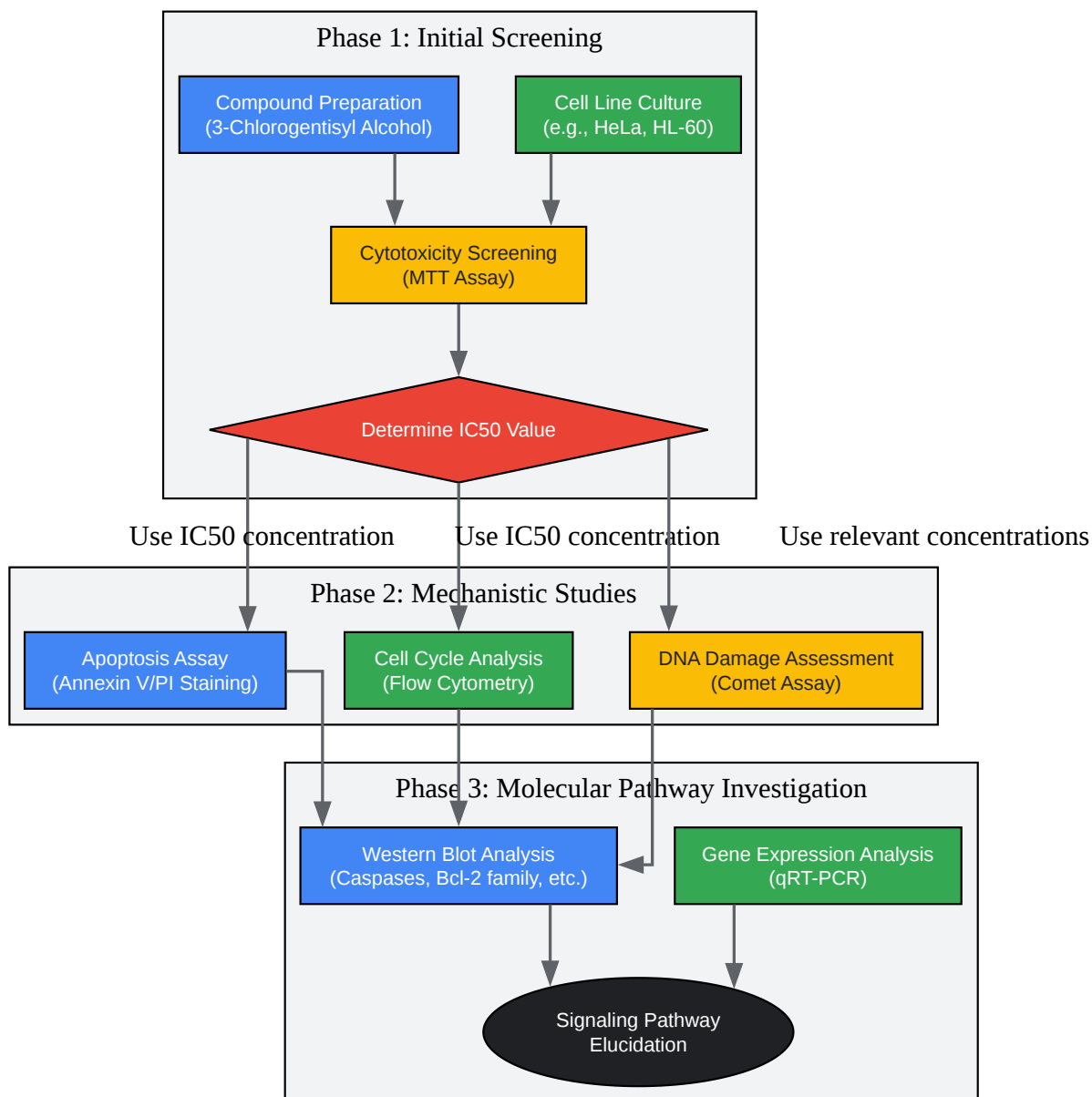
This protocol determines the lowest concentration of an antimicrobial agent that prevents visible growth of a microorganism.

- Reagents and Materials:
 - Methicillin-resistant *Staphylococcus aureus* (MRSA) strain
 - Mueller-Hinton Broth (MHB)
 - **3-Chlorogentisyl alcohol**
 - 96-well microplate
 - Sterile saline
 - Incubator

- Procedure:
 - Prepare a bacterial inoculum by suspending a few colonies of MRSA in sterile saline to match the turbidity of a 0.5 McFarland standard.
 - Dilute the bacterial suspension in MHB to achieve a final concentration of approximately 5×10^5 CFU/mL.
 - Prepare serial two-fold dilutions of **3-Chlorogentisyl alcohol** in MHB in a 96-well microplate.
 - Inoculate each well with the diluted bacterial suspension.
 - Include a positive control (bacteria with no compound) and a negative control (broth only).
 - Incubate the plate at 37°C for 18-24 hours.
 - The MIC is determined as the lowest concentration of the compound at which no visible bacterial growth is observed.

Experimental and Logical Workflow Visualization

To provide a clear understanding of the research process, the following diagrams illustrate a typical experimental workflow for investigating the cytotoxic and apoptotic effects of a novel compound like **3-Chlorogentisyl alcohol**.



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Typical experimental workflow for investigating a novel anti-cancer compound.

Future Directions and Drug Development Implications

The potent and varied biological activities of **3-Chlorogentisyl alcohol** position it as a promising lead compound for drug development, particularly in the areas of oncology and infectious diseases. Its demonstrated cytotoxicity against various cancer cell lines, coupled with its ability to induce apoptosis and cell cycle arrest, warrants further preclinical investigation. The antimicrobial activity against MRSA is also of significant clinical relevance in an era of increasing antibiotic resistance.

Future research should focus on:

- Elucidating the precise molecular targets and signaling pathways of **3-Chlorogentisyl alcohol** to better understand its mechanism of action.
- Conducting structure-activity relationship (SAR) studies to optimize its potency and selectivity.
- Evaluating its efficacy and safety in in vivo models of cancer and infectious diseases.
- Investigating its pharmacokinetic and pharmacodynamic properties to assess its drug-like potential.

In conclusion, **3-Chlorogentisyl alcohol** represents a valuable natural product with significant therapeutic potential. The data and protocols presented in this guide are intended to serve as a resource for the scientific community to accelerate the translation of this promising compound from the laboratory to the clinic.

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